Technical Guide: 2-(2-Methoxyethoxy)acetaldehyde (mPEG2-Aldehyde)

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Compound of Interest		
Compound Name:	*2-(2-Methoxyethoxy)acetaldehyde*	
CAS No.:	*111964-99-9*	
Cat. No.:	*B1339923*	Get Quote

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Executive Summary

2-(2-Methoxyethoxy)acetaldehyde (CAS 111964-99-9), often referred to as mPEG2-aldehyde or 3,6-dioxaheptanal, is a specialized heterobifunctional building block. Unlike high-molecular-weight PEGs used to extend half-life via hydrodynamic volume expansion, this short-chain aldehyde serves as a precision linker. It is primarily employed to introduce a discrete ethylene glycol spacer (PEG2) onto amine-bearing pharmacophores or proteins via reductive amination.

Its utility lies in its dual nature: the aldehyde group provides site-specific reactivity with primary amines (N-terminus or Lysine residues), while the methoxy-PEG tail improves water solubility and reduces immunogenicity without significantly altering the steric profile of small-molecule drugs.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

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Property	Data
CAS Number	111964-99-9
IUPAC Name	2-(2-Methoxyethoxy)acetaldehyde
Synonyms	3,6-Dioxaheptanal; mPEG2-propionaldehyde (n=2); DEGME-aldehyde
Molecular Formula	$C_5H_{10}O_3$
Molecular Weight	118.13 g/mol
SMILES	COCCOCC=O[1][2][3]
Physical State	Colorless to pale yellow liquid
Boiling Point	~92–100°C (Predicted at 760 mmHg); >180°C (Acid derivative)
Solubility	Miscible in water, methanol, DCM, DMSO
Stability	Sensitive to oxidation (air) and polymerization. Store under Argon/Nitrogen at -20°C.

Synthesis & Production

The synthesis of **2-(2-Methoxyethoxy)acetaldehyde** typically proceeds via the controlled oxidation of its precursor alcohol, Diethylene Glycol Monomethyl Ether (DEGME). While industrial routes may use catalytic dehydrogenation, the laboratory standard for high purity is the Dess-Martin Periodinane (DMP) oxidation. This method avoids over-oxidation to the carboxylic acid, a common pitfall with Jones reagent.

Protocol: Dess-Martin Oxidation of DEGME

Note: This protocol is designed for gram-scale synthesis.

Reagents:

- Diethylene glycol monomethyl ether (DEGME) [CAS 111-77-3][4][2][5]
- Dess-Martin Periodinane (DMP) (1.2 equiv)

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- Dichloromethane (DCM) (Anhydrous)
- Sodium thiosulfate (

) & Sodium bicarbonate (

)

Step-by-Step Methodology:

- Setup: Flame-dry a round-bottom flask and purge with nitrogen. Add DEGME (1.0 equiv) dissolved in anhydrous DCM (0.1 M concentration).
- Oxidation: Cool the solution to 0°C. Add DMP (1.2 equiv) portion-wise to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC (stain with 2,4-DNP to visualize the aldehyde).
- Quench: Dilute with diethyl ether. Pour into a saturated solution of

  and

  (1:1) to destroy excess oxidant and neutralize byproducts. Stir vigorously until the organic layer is clear (approx. 15 mins).
- Extraction: Separate the organic layer, wash with brine, dry over

  , and concentrate

  - Critical Step: Do not heat above 40°C during concentration to prevent polymerization.
- Purification: Flash chromatography (Silica gel, Hexane/EtOAc gradient).

Synthesis Workflow Diagram

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Figure 1: Oxidation pathway from Diethylene Glycol Monomethyl Ether to mPEG2-Aldehyde.

Reactivity & Applications in Drug Delivery

The primary application of CAS 111964-99-9 is Reductive Amination. This reaction conjugates the PEG2 linker to a primary amine (e.g., a lysine residue on a protein or an N-terminal amine of a peptide) to form a stable secondary amine bond.

Mechanism: Reductive Alkylation

Unlike N-hydroxysuccinimide (NHS) esters which form amide bonds, aldehydes form secondary amines. This preserves the positive charge on the amine (at physiological pH), which is often crucial for maintaining the bioactivity of the target molecule.

Protocol: Site-Specific PEGylation via Reductive Amination

Reagents:

- Target Protein/Peptide (in PBS or Acetate buffer, pH 5.0–6.0)
- mPEG2-Aldehyde (CAS 111964-99-9) (2–5 molar excess)
- Sodium Cyanoborohydride (

) or Sodium Triacetoxyborohydride (

)

Workflow:

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- Imine Formation: Dissolve the target molecule in buffer (pH 5–6 promotes imine formation while suppressing reduction of the aldehyde itself).
- Addition: Add mPEG2-Aldehyde (dissolved in DMSO or water). Incubate for 30–60 minutes to reach Schiff base equilibrium.
- Reduction: Add reducing agent (

  , 10 equiv).

  - Why Cyanoborohydride? It is selective for the protonated imine (Schiff base) and will not reduce the free aldehyde at acidic pH, preventing side reactions.
- Incubation: Stir at 4°C overnight.
- Purification: Remove excess reagents via dialysis or Size Exclusion Chromatography (SEC).

Reaction Logic Diagram

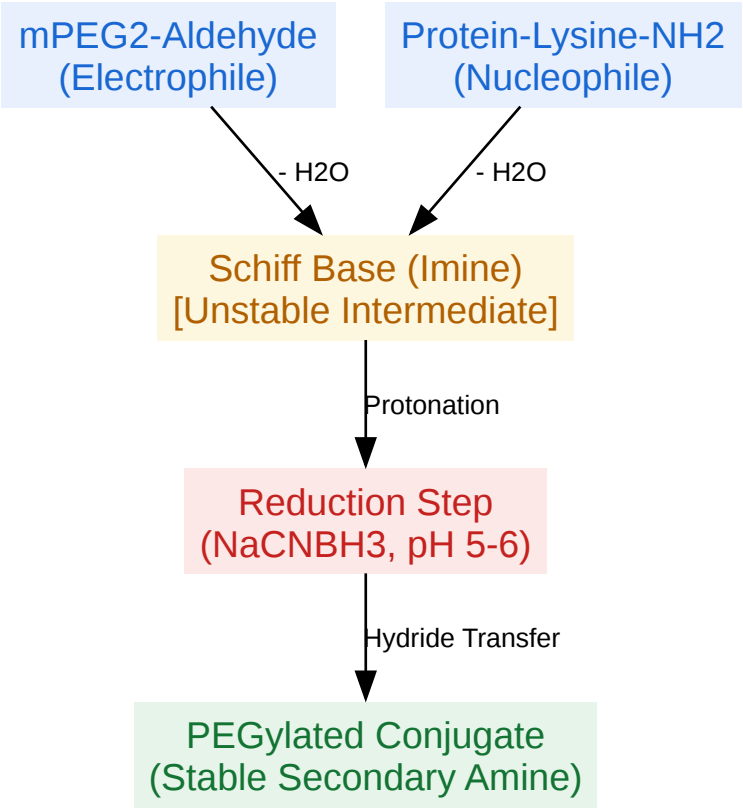

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Figure 2: Mechanism of conjugating mPEG2-Aldehyde to a protein target.

Handling, Stability & Safety

As an ether-aldehyde, this compound presents specific stability challenges that must be managed to ensure experimental reproducibility.

Storage & Stability

- Oxidation: Aldehydes slowly oxidize to carboxylic acids (2-(2-methoxyethoxy)acetic acid) upon exposure to air. This impurity will not react in reductive amination but will lower the effective concentration.
- Peroxides: The ether backbone can form peroxides over time.
- Storage Protocol: Store neat under Argon at -20°C. For long-term storage, consider adding a stabilizer if compatible with downstream applications, or store as a 10% solution in anhydrous DMSO.

Toxicology[4][9]

- Metabolite Warning: **2-(2-Methoxyethoxy)acetaldehyde** is a metabolite of Diethylene Glycol Monomethyl Ether (DEGME).
- Toxicity Profile: While less toxic than the shorter chain 2-methoxyethanol, the aldehyde intermediate is reactive. It has been linked to testicular toxicity in animal models due to the methoxyacetic acid metabolite.
- Precautions: Handle in a fume hood. Wear nitrile gloves. Avoid inhalation.

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